

Application Notes and Protocols for ent-Heronamide C

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Compound of Interest		
Compound Name:	ent-Heronamide C	
Cat. No.:	B12417941	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the handling, storage, and use of **ent-Heronamide C**, a key molecular probe in antifungal research.

Product Information

Property	Value	Source
Molecular Formula	C29H41NO3	[1]
Molecular Weight	451.64 g/mol	[1]
Primary Application	Antifungal agent; probe for mode-of-action analysis of heronamide C	[1][2][3][4]

Handling and Storage

Proper handling and storage are critical to maintain the integrity and activity of **ent-Heronamide C**. The molecule's polyene structure suggests potential sensitivity to light, air, and temperature.

Safety Precautions



While a specific Safety Data Sheet (SDS) for **ent-Heronamide C** is not publicly available, standard laboratory precautions for handling biologically active small molecules should be followed.

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses, and chemicalresistant gloves.
- Ventilation: Handle in a well-ventilated area or a chemical fume hood, especially when working with the solid compound or preparing stock solutions.
- Avoid Inhalation and Contact: Avoid inhaling dust or aerosols. Avoid contact with skin and eyes.

Shipping and Receiving

- Shipping Conditions: **ent-Heronamide C** is typically shipped at room temperature for domestic transit within the continental US.[2] International shipping conditions may vary.
- Upon Receipt: Immediately transfer the compound to the recommended storage conditions.

Long-Term Storage

The consensus from suppliers is to store the product according to the conditions specified on its Certificate of Analysis (CoA).[2][5] While a specific CoA is not provided here, the following recommendations are based on the chemical nature of polyene macrolactams and available data.



Parameter	Recommended Condition	Rationale / Notes
Temperature	-20°C or -80°C	Standard for long-term storage of sensitive natural products to minimize thermal degradation. One vendor suggests a shelf-life of 12 months from the date of receipt, implying the need for controlled storage.[6]
Atmosphere	Store under an inert atmosphere (e.g., Argon or Nitrogen)	The synthesis of ent- Heronamide C is conducted under an argon atmosphere, suggesting sensitivity to oxygen and moisture.[7]
Light	Protect from light	The related compound, Heronamide C, is known to undergo photochemical reactions.[7] Its polyene structure makes it susceptible to light-induced degradation. Store vials in the dark (e.g., in a sealed box or wrapped in foil).
Form	Store as a solid (lyophilized powder)	Storing the compound in its solid form is generally more stable than in solution.

Solution Preparation and Storage Solubility

Quantitative solubility data is limited. However, experimental descriptions indicate solubility in dimethyl sulfoxide (DMSO).[7] For the related Heronamide C, which has low water solubility, various organic solvents and formulation vehicles are suggested.[8]



Solvent/Vehicle	Concentration & Use Notes	Source (Inference)
DMSO	Suitable for preparing high- concentration stock solutions (e.g., 10-50 mM). Used for preparing samples for in vitro assays and spectroscopic measurements.	[7][8]
Ethanol	May be a suitable solvent for stock solution preparation, but solubility should be tested empirically.	General Practice
Aqueous Buffers	Expected to have very low solubility. For biological assays, dilute the DMSO or ethanol stock solution into the aqueous medium. Ensure the final solvent concentration is low (e.g., <0.5%) to avoid affecting the biological system.	[8]
In Vivo Formulations	For animal studies, consider co-solvents like PEG400 or suspending agents like 0.5% Carboxymethyl cellulose (CMC) with 0.25% Tween 80.	[8]

Protocol for Preparing a 10 mM Stock Solution in DMSO

- Acclimatization: Allow the vial of solid **ent-Heronamide C** to equilibrate to room temperature before opening to prevent moisture condensation.
- Weighing: In a controlled environment (e.g., fume hood), accurately weigh the desired amount of the compound.

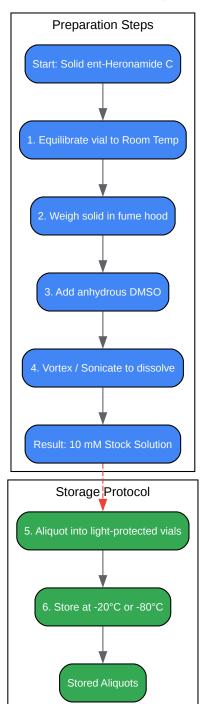
Methodological & Application





- Dissolution: Add the appropriate volume of anhydrous, high-purity DMSO to the solid compound. For example, to prepare a 10 mM solution from 1 mg of ent-Heronamide C (MW = 451.64), add 221.4 μL of DMSO.
- Mixing: Vortex or sonicate gently until the solid is completely dissolved.
- Storage: Aliquot the stock solution into small-volume, light-protected (amber) vials with tight-sealing caps. Store aliquots at -20°C or -80°C. Avoid repeated freeze-thaw cycles.





Workflow: Stock Solution Preparation

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Workflow for preparing and storing **ent-Heronamide C** stock solutions.



Experimental Protocols

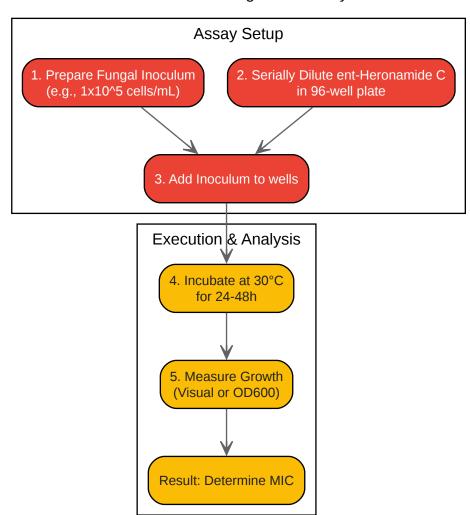
ent-Heronamide C is primarily used to investigate the mode of action of Heronamide C, which is believed to target the cell membrane of fungi.[9][10]

Antifungal Susceptibility Assay (Broth Microdilution)

This protocol is a general guideline for determining the Minimum Inhibitory Concentration (MIC) of **ent-Heronamide C** against a fungal strain (e.g., Schizosaccharomyces pombe or Candida albicans).

- Prepare Fungal Inoculum: Culture the fungal strain in an appropriate liquid medium (e.g., YPD for yeast) overnight. Dilute the culture to a standardized concentration (e.g., 1 x 10⁵ cells/mL) in fresh assay medium.
- Prepare Serial Dilutions: In a 96-well microplate, perform a two-fold serial dilution of the ent-Heronamide C stock solution in the assay medium. Ensure the final DMSO concentration is consistent across all wells and does not exceed 0.5%.
- Inoculation: Add the fungal inoculum to each well of the microplate. Include positive (no drug)
 and negative (no cells) controls.
- Incubation: Incubate the plate at the optimal growth temperature for the fungal strain (e.g., 30°C) for 24-48 hours.
- Determine MIC: The MIC is the lowest concentration of ent-Heronamide C that visibly inhibits fungal growth. This can be assessed visually or by measuring absorbance at 600 nm.





Protocol: Antifungal MIC Assay

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Workflow for a typical broth microdilution antifungal assay.

Mode of Action: Cell Membrane Interaction

ent-Heronamide C is an enantiomeric probe designed to study the chiral recognition between Heronamide C and components of the cell membrane.[3][9][11] Experiments often involve comparing its activity to Heronamide C and stabilized analogs.



Compounds Heronamide C (Natural Product) Interacts via chiral recognition Lipid Bilayer (Ergosterol, etc.) Growth Inhibition

Signaling Pathway: Postulated Mode of Action

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